

An In-depth Technical Guide to the Safety and Handling of 4-Nitroimidazole

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Compound of Interest

Compound Name: 4-Nitroimidazole

Cat. No.: B141265

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This guide provides comprehensive safety and handling information for **4-nitroimidazole** (CAS No: 3034-38-6), intended for researchers, scientists, and professionals in drug development.^[1] It covers hazard identification, protective measures, emergency procedures, and proper disposal, ensuring safe laboratory practices.

Hazard Identification and Classification

4-Nitroimidazole is classified as a hazardous chemical.^[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} Some data also suggests it may be harmful in contact with skin or if inhaled and is suspected of causing genetic defects.^{[2][3]}

GHS Classification:

- Pictogram: GHS07 (Exclamation mark)^[4]
- Signal Word: Warning^{[3][4]}

Hazard Statements:

- H302: Harmful if swallowed.^{[2][3][4][5][6]}
- H315: Causes skin irritation.^{[2][3][6]}
- H319: Causes serious eye irritation.^{[2][3][6]}

- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)
- H341: Suspected of causing genetic defects.[\[3\]](#)

Precautionary Statements: A series of precautionary statements are associated with handling **4-nitroimidazole**, including the need for obtaining special instructions before use, avoiding breathing dust, and wearing protective gear.[\[3\]](#) Key statements include P280 (wear protective gloves/clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes), and P405 (Store locked up).[\[3\]](#)

Toxicological and Physical Data

Understanding the toxicological and physical properties of **4-nitroimidazole** is critical for a thorough risk assessment.

Quantitative Data Summary	
Toxicological Data	
Acute Oral Toxicity (LD50)	Rat: 600 mg/kg[3]
Skin Corrosion/Irritation	Rabbit: No skin irritation (based on one external MSDS)[3]
Causes skin irritation (GHS Classification)[1][2]	
Serious Eye Damage/Irritation	Causes serious eye irritation (GHS Classification)[1][2]
Germ Cell Mutagenicity	Suspected of causing genetic defects[3]
Physical and Chemical Properties	
Appearance	Light yellow powder[3] or powder[4]
Molecular Formula	C3H3N3O2[1][3]
Molecular Weight	113.07 g/mol [3] or 113.08 g/mol [1]
Melting Point	303 °C (decomposes)[1][3][4]
Flash Point	200 °C / 392 °F (closed cup)[1][3]
Solubility in Water	0.40 g/L[3]
Storage Class	11: Combustible Solids[3]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure. Always consult a physician and show them the material safety data sheet.[3]

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and consult a physician.[1][3]
Skin Contact	Wash off immediately with soap and plenty of water. Remove all contaminated clothing and shoes. Consult a physician.[1][3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[1][3]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center.[1][3] Do not induce vomiting.[7]

Fire-Fighting and Accidental Release Measures

Proper procedures must be followed to mitigate risks from fire or accidental spills.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3]
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides and nitrogen oxides (NOx) can be produced.[1][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][3]

Accidental Release Measures:

- **Personal Precautions:** Use personal protective equipment (PPE). Avoid dust formation and breathing vapors, mist, gas, or dust. Ensure adequate ventilation and evacuate personnel to safe areas.[\[3\]](#)
- **Environmental Precautions:** Prevent the product from entering drains.[\[3\]](#) Discharge into the environment must be avoided.[\[3\]](#)
- **Containment and Cleanup:** Pick up and arrange disposal without creating dust. Sweep up the material and shovel it into suitable, closed containers for disposal.[\[1\]](#)[\[3\]](#)

Handling, Storage, and Disposal

Adherence to proper handling, storage, and disposal protocols is essential for laboratory safety.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[\[3\]](#)
- Avoid contact with skin and eyes and avoid the formation of dust and aerosols.[\[3\]](#)
- Use in a well-ventilated area, preferably in a certified chemical fume hood, and ensure eyewash stations and safety showers are nearby.[\[1\]](#)[\[8\]](#)
- Wash hands thoroughly before breaks and at the end of the workday.[\[3\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Store locked up.[\[1\]](#)[\[3\]](#)
- Incompatible materials include strong oxidizing agents.[\[1\]](#)

Disposal:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[3\]](#)

- The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Dispose of unused product and contaminated packaging in the same manner.[3] All disposal practices must be in accordance with local, regional, and national regulations.[3][5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure.

PPE Summary	
Eye/Face Protection	Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[1][3]
Skin Protection	Handle with chemical-resistant gloves (e.g., Nitrile or Neoprene). Wear appropriate protective clothing to prevent skin exposure.[1][3][8]
Respiratory Protection	If engineering controls are insufficient, use a NIOSH-approved N95 type dust mask or a full-face respirator.[8]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[3][8]

Experimental Protocols

Detailed methodologies for safety-related procedures are critical for ensuring reproducible and safe outcomes. The following protocol outlines a standard response to an accidental spill.

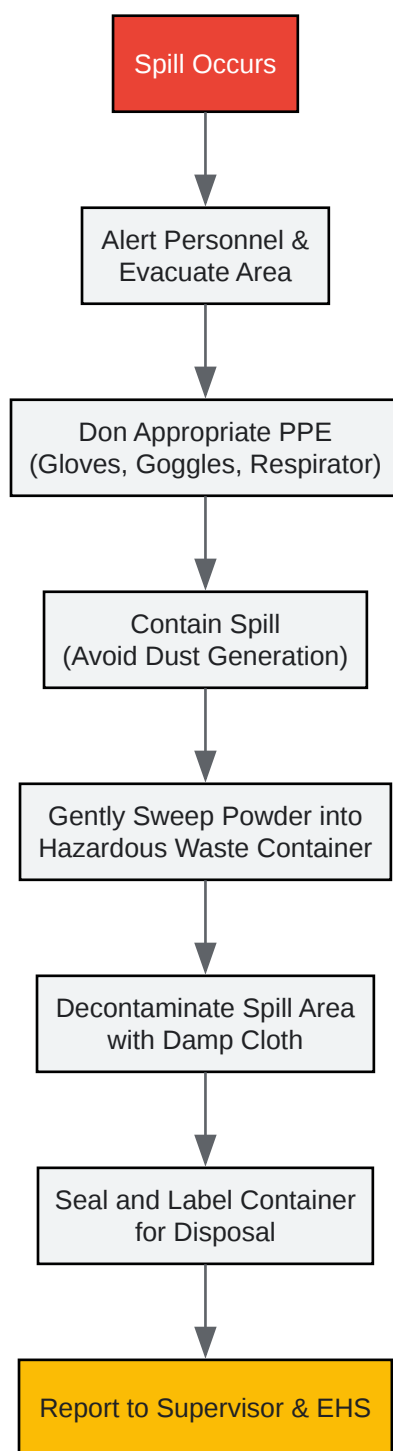
Protocol for Small-Scale Spill Response:

- Immediate Action: Alert personnel in the immediate area and evacuate if necessary. Ensure the area is well-ventilated.

- Don PPE: Before cleanup, don the required personal protective equipment: chemical-resistant gloves, safety goggles with side shields, a lab coat, and a NIOSH-approved respirator.[8]
- Containment: Prevent the spread of the dust. Do not use methods that generate airborne dust.
- Cleanup: Gently sweep up the spilled solid material using a brush and dustpan.[3] Place the collected material into a suitable, labeled, and closed container for hazardous waste disposal.[3]
- Decontamination: Clean the spill area with a damp cloth or paper towel. Place all contaminated cleaning materials into the hazardous waste container.
- Disposal: Dispose of the sealed waste container according to institutional and local hazardous waste regulations.[3][5]
- Reporting: Report the spill to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.[9]

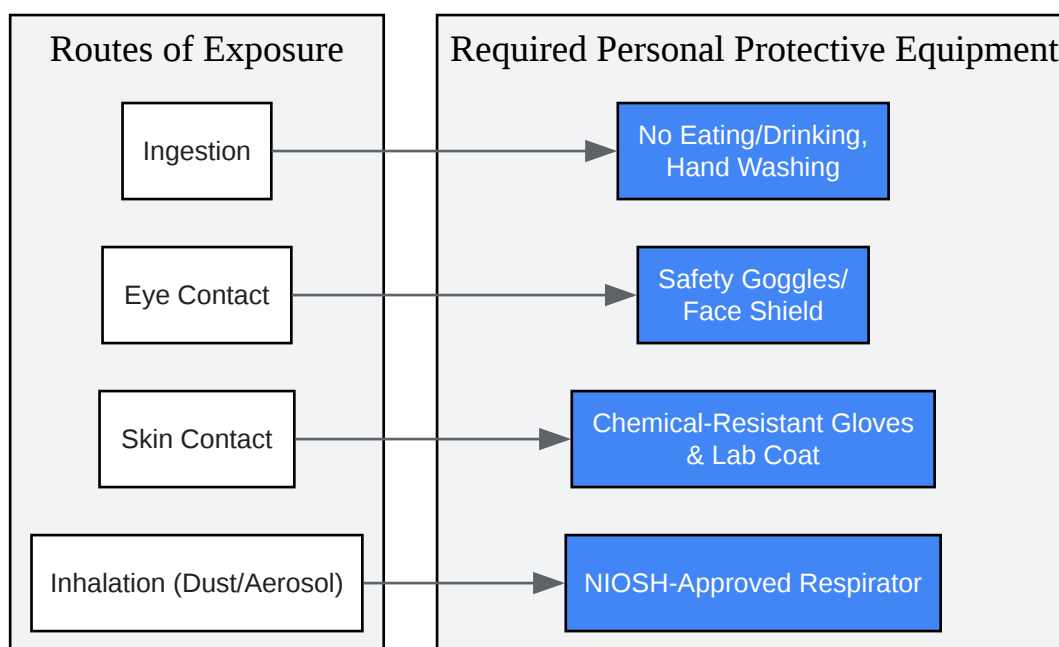
Visualized Workflows and Relationships

Diagrams can clarify complex procedures and relationships, enhancing safety comprehension.



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Caption: Workflow for handling a **4-nitroimidazole** spill.



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Caption: Relationship between exposure routes and required PPE.

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